

A Comprehensive Technical Guide to the Synthesis of Ethyl 2-(benzylamino)-5-bromonicotinate

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Compound of Interest

Compound Name: *Ethyl 2-(benzylamino)-5-bromonicotinate*

Cat. No.: *B1388417*

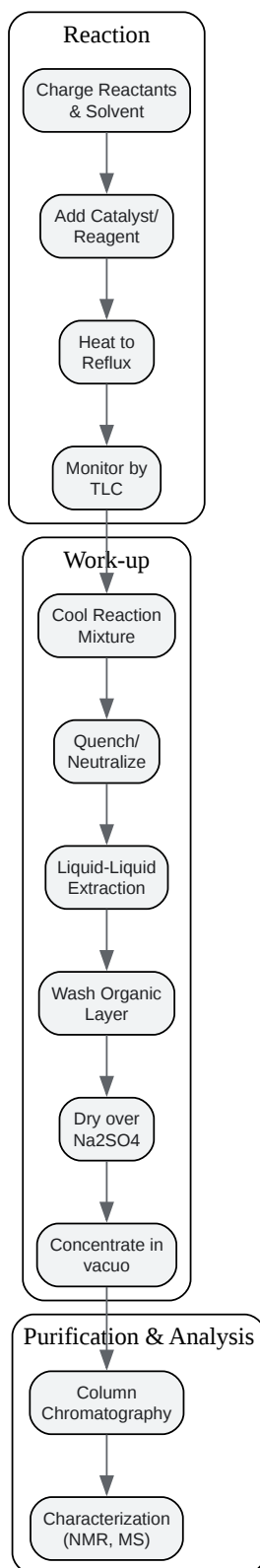
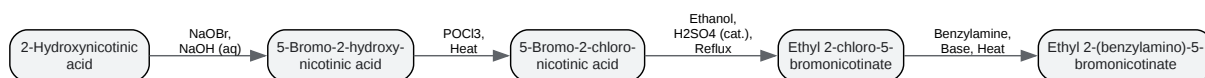
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of a plausible synthetic pathway for **Ethyl 2-(benzylamino)-5-bromonicotinate**, a valuable intermediate in pharmaceutical research. This document outlines the multi-step synthesis, providing detailed experimental protocols for each key transformation, and presents relevant chemical data in a structured format.

Overview of the Synthetic Pathway

The synthesis of **Ethyl 2-(benzylamino)-5-bromonicotinate** can be achieved through a four-step process commencing with the bromination of 2-hydroxynicotinic acid. The resulting intermediate undergoes chlorination, followed by esterification to yield the key precursor, Ethyl 2-chloro-5-bromonicotinate. The final step involves a nucleophilic aromatic substitution with benzylamine to afford the target compound.



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com